

4-Bromo-2-fluoroaniline material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromo-2-fluoroaniline

Cat. No.: B1266173

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An In-depth Technical Guide to the Material Safety Data Sheet for **4-Bromo-2-fluoroaniline**

This guide provides a comprehensive overview of the safety, handling, and hazardous properties of **4-Bromo-2-fluoroaniline**, intended for researchers, scientists, and professionals in drug development. All data is compiled from publicly available Material Safety Data Sheets (MSDS) and safety resources.

Chemical Identification and Properties

4-Bromo-2-fluoroaniline is a halogenated aromatic amine. Its chemical identity and key physical and chemical properties are summarized below.

Table 1: Chemical Identification

Identifier	Value
Chemical Name	4-Bromo-2-fluoroaniline
Synonyms	4-Bromo-2-fluoro-benzenamine
CAS Number	1003-99-2
Molecular Formula	C ₆ H ₅ BrFN
Molecular Weight	190.01 g/mol
PubChem CID	80650

| EC Number | 213-708-8 |

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Off-white to light brown crystalline powder
Odor	No data available
Melting Point	43-46 °C (109.4-114.8 °F)
Boiling Point	234.3±20.0 °C at 760 mmHg
Flash Point	95.5±21.8 °C
Density	1.667±0.06 g/cm ³

| Solubility | No data available |

Hazard Identification and Classification

4-Bromo-2-fluoroaniline is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Table 3: GHS Hazard Classification

Hazard Class	Hazard Category
Acute Toxicity, Oral	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2A

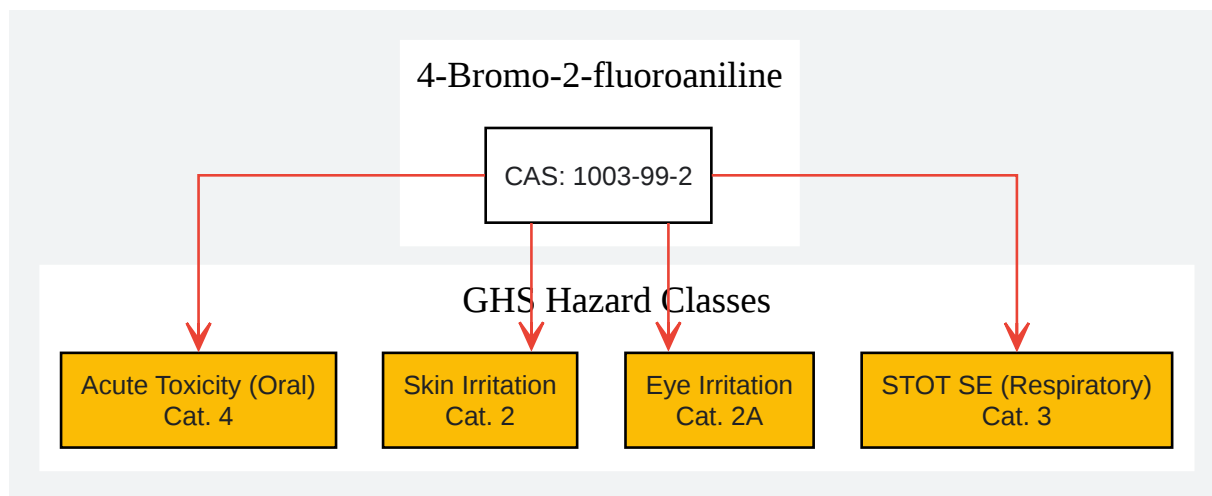
| Specific Target Organ Toxicity – Single Exposure (Respiratory System) | Category 3 |

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.



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Caption: GHS Hazard Classification for **4-Bromo-2-fluoroaniline**.

Toxicological Information

The primary routes of exposure are inhalation, ingestion, and skin or eye contact. The toxicological effects are summarized below.

Table 4: Acute Toxicity Data

Route	Species	Value
Oral	Rat	LD50: No specific data available, classified as harmful if swallowed.
Dermal	Rabbit	LD50: No data available.

| Inhalation | Rat | LC50: No data available. |

Experimental Protocols for Toxicological Assessment: The toxicological data for substances like **4-Bromo-2-fluoroaniline** are typically determined using standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

- **Acute Oral Toxicity (OECD Guideline 423):** This method involves the administration of the test substance to fasted animals (commonly rats) in a stepwise procedure. The starting dose is selected from one of four fixed levels. The outcome of the test, including mortality and clinical signs in a small number of animals, is used to classify the substance.
- **Acute Dermal Irritation/Corrosion (OECD Guideline 404):** A small amount of the substance is applied to a shaved patch of skin on a test animal (typically a rabbit). The site is observed for signs of erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours) after application.
- **Acute Eye Irritation/Corrosion (OECD Guideline 405):** The test substance is applied into one eye of a test animal (usually a rabbit), with the other eye serving as a control. The eyes are examined for signs of irritation, such as redness, swelling, and discharge, at specified time points after instillation.

Handling, Storage, and Emergency Procedures

Proper handling and storage are crucial to minimize exposure risks.

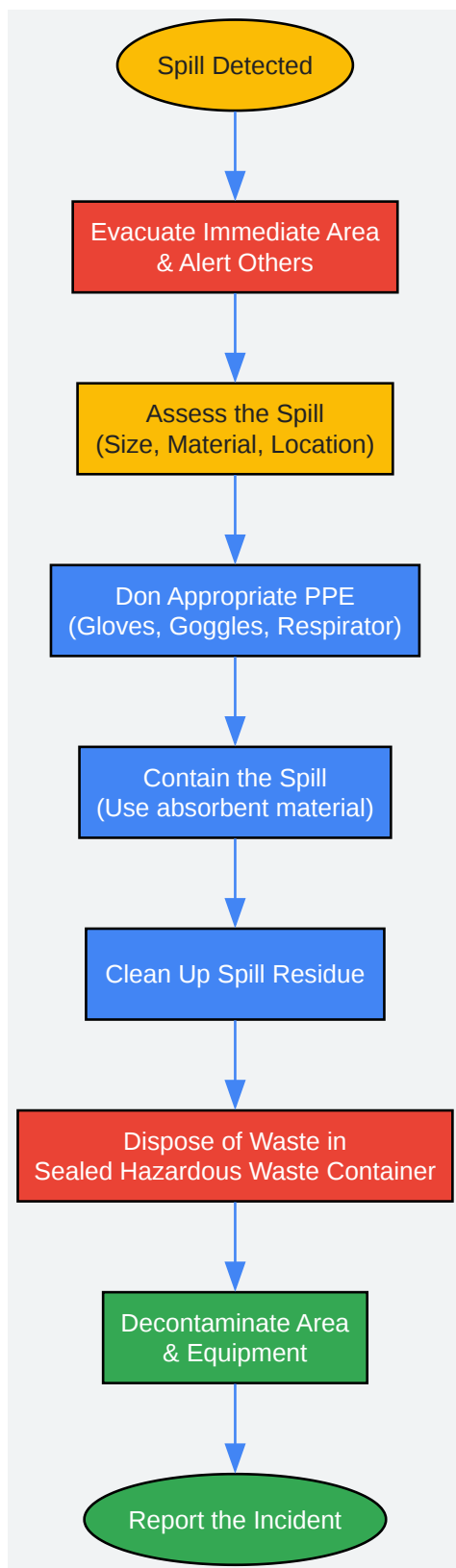
Handling:

- Use only in a well-ventilated area or under a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust.
- Wear appropriate personal protective equipment (PPE).
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents.

Accidental Release Measures: In the event of a spill, follow a clear response workflow.



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Caption: Workflow for responding to a chemical spill.

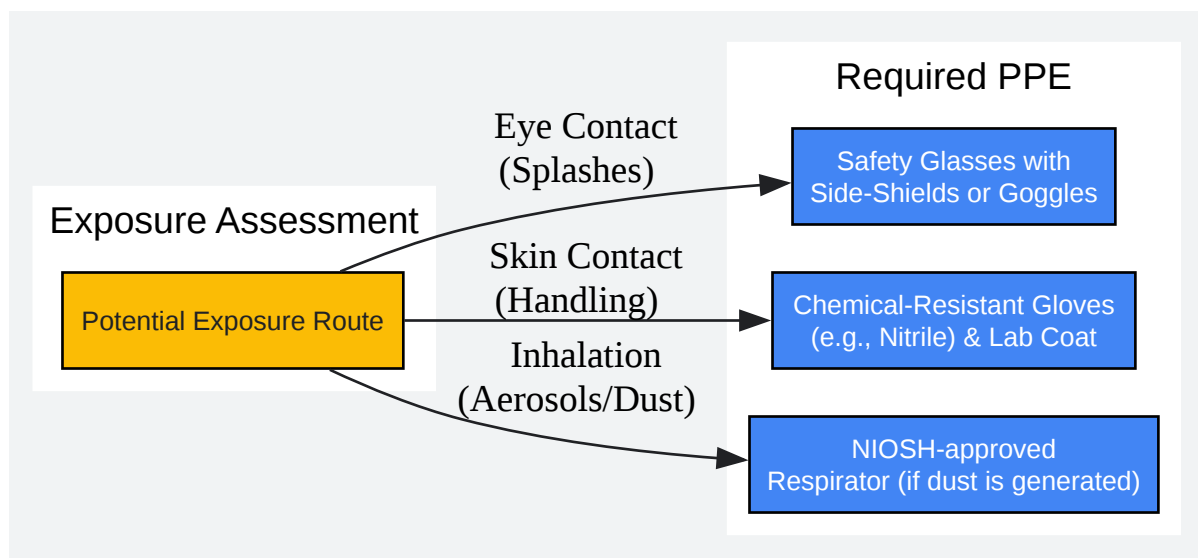
Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are essential to prevent exposure.

Engineering Controls:

- Use a chemical fume hood or other local exhaust ventilation to keep airborne levels below recommended exposure limits.
- Ensure eyewash stations and safety showers are readily available.

Personal Protective Equipment (PPE): The selection of PPE depends on the potential for exposure.



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Caption: Logic for selecting appropriate personal protective equipment.

Table 5: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Wear safety glasses with side-shields (EN166) or chemical goggles.
Skin Protection	Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.

| Respiratory Protection | If dust is generated, use a NIOSH-approved particulate respirator. |

Fire-Fighting Measures

Suitable Extinguishing Media:

- Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.

Specific Hazards Arising from the Chemical:

- During a fire, hazardous decomposition products may be formed, including carbon oxides, nitrogen oxides (NO_x), hydrogen bromide gas, and hydrogen fluoride.

Advice for Firefighters:

- Wear self-contained breathing apparatus (SCBA) for firefighting if necessary.

Transport Information

4-Bromo-2-fluoroaniline is regulated for transport.

Table 6: Transport Classification

Regulation	UN Number	Proper Shipping Name	Hazard Class	Packing Group
DOT (US)	2811	Toxic solid, organic, n.o.s. (4-Bromo-2-fluoroaniline)	6.1	III
IATA	2811	Toxic solid, organic, n.o.s. (4-Bromo-2-fluoroaniline)	6.1	III

| IMDG | 2811 | TOXIC SOLID, ORGANIC, N.O.S. (**4-Bromo-2-fluoroaniline**) | 6.1 | III |

Disclaimer: This document is intended as a technical guide and is not a substitute for the official Material Safety Data Sheet (MSDS) provided by the manufacturer. Always consult the original MSDS before handling this chemical.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com